

# An In-depth Technical Guide to (-)-Mintlactone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (4R,7S)-7-isopropyl-4-methyloxepan-2-one

Cat. No.: B1245907

[Get Quote](#)

CAS Number: 68330-67-6 (Note on CAS Number Discrepancy)

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide provides a comprehensive overview of (-)-Mintlactone, a monoterpenoid found in various *Mentha* species. While the user-specified CAS number is 68330-67-6, it is crucial to note that publicly available chemical databases consistently associate this number with 3,4-Menthone lactone or 6-Hydroxy-3,7-dimethyloctanoic acid lactone, compounds structurally distinct from (-)-Mintlactone. The correct CAS number for the (-)-enantiomer of Mintlactone is 38049-04-6. This guide will focus on (-)-Mintlactone, also referred to as (6R,7aR)-3,6-dimethyl-5,6,7,7a-tetrahydro-1-benzofuran-2(4H)-one, while acknowledging the CAS number provided in the query. Information on the racemic mixture or unspecified stereoisomers, often associated with CAS number 13341-72-5, will also be included where relevant. This document details its chemical and physical properties, synthesis methodologies, and known biological activities, with a focus on genotoxicity studies. Experimental protocols for key assays are provided, and quantitative data is summarized in tabular format. Due to the lack of information on specific signaling pathways for (-)-Mintlactone, an experimental workflow for its genotoxicity assessment is presented as a mandatory visualization.

## Chemical and Physical Properties

(-)-Mintlactone is a bicyclic monoterpene lactone. Its chemical structure and properties are summarized below. It is a colorless to pale yellow liquid with a characteristic minty odor.<sup>[1]</sup> It is

soluble in organic solvents like ethanol and ether but has limited solubility in water.[1]

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[1][2]
Molecular Weight	166.22 g/mol	[1]
IUPAC Name	(6R,7aR)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one	[1]
CAS Number	38049-04-6	[1][2]
Appearance	Colorless to pale yellow clear liquid	[3]
Boiling Point	303.73 °C @ 760.00 mm Hg (estimated)	[3]
Flash Point	255.00 °F (123.90 °C) (estimated)	[3]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	[3]
logP (o/w)	1.9 (estimated)	[1]
Water Solubility	725.4 mg/L (for Mintlactone CAS 13341-72-5)	[4]

## Synthesis of (-)-Mintlactone

Several synthetic routes to (-)-Mintlactone have been reported, often starting from naturally occurring monoterpenes.

## Synthesis from Hydroxymenthofurolactone

A common industrial method involves the hydrogenation of hydroxymenthofurolactone.[5]

Experimental Protocol:

- **Hydrogenation:** 400 g (2.20 mol) of hydroxymenthofurolactone is dissolved in 1,000 g of 10% sodium hydroxide solution with 2.0 g of Palladium on carbon (Pd/C) catalyst in an autoclave. The mixture is hydrogenated at 20 bar and 25-30°C for 2 hours.<sup>[5]</sup>
- **Acidification and Extraction:** After cooling and catalyst removal, the filtrate's pH is adjusted from 13 to 1 using 570 g of 30% sulfuric acid. The resulting oil phase is extracted with 600 g of toluene.<sup>[5]</sup>
- **Cyclization:** 5 g of concentrated sulfuric acid is added to the toluene extract, and the mixture is boiled under reflux for 3 hours using a water separator, removing approximately 60 g of water.<sup>[5]</sup>
- **Purification:** After cooling, the organic phase is washed with 200 g of water and then distilled on a 15 cm Vigreux column to yield mintlactone with a purity of 99%.<sup>[5]</sup>

## Synthesis via Intramolecular Propargylic Barbier Reaction

A concise and efficient synthesis of (-)-Mintlactone has been achieved using a highly diastereoselective intramolecular propargylic Barbier reaction, followed by an allenol cyclocarbonylation. Tin(II) chloride was found to be the most effective reagent for the Barbier reaction.<sup>[6][7]</sup>

## Biological Activity and Genotoxicity

The biological activity of Mintlactone has been investigated, with a primary focus on its genotoxic potential. It is also reported to have antifungal and antifeedant properties.<sup>[8]</sup>

## Genotoxicity Studies

A comprehensive assessment of the genotoxic potential of mintlactone (CAS 13341-72-5) has been conducted through a battery of in vitro and in vivo assays.<sup>[4][9][10][11]</sup> The results have shown some contradictions, potentially related to the purity and stability of the test material.<sup>[9]</sup>

Summary of Genotoxicity Data:

Assay	Test System	Concentration/ Dose	Results	Source(s)
Bacterial Reverse Mutation (Ames) Test	S. typhimurium TA98	≥1600 μ g/plate	Positive (without S9 activation)	<a href="#">[4]</a> <a href="#">[12]</a>
Bacterial Reverse Mutation (Ames) Test	S. typhimurium TA98, TA100, TA1535, TA1537; E. coli WP2uvrA	Up to 5000 μ g/plate	Negative in other strains	<a href="#">[12]</a>
In Vitro Mammalian Cell Micronucleus Test	Human peripheral blood lymphocytes	Up to 1400 μg/mL	Negative	<a href="#">[12]</a>
In Vivo Micronucleus Test	Hsd:ICR (CD-1) mice	125, 250, and 500 mg/kg bw	Negative	<a href="#">[12]</a>
In Vivo Comet Assay	Livers of female Hsd:ICR (CD-1) mice	125, 250, and 500 mg/kg bw	Positive	<a href="#">[4]</a> <a href="#">[9]</a>
In Vivo Comet Assay	Livers of male Hsd:ICR (CD-1) mice	125, 250, and 500 mg/kg bw	Negative	<a href="#">[4]</a> <a href="#">[9]</a>
3D Reconstructed Skin Micronucleus (RSMN) Assay	EpiDerm™ tissues	0.1 to 10 mg/mL	Negative	<a href="#">[12]</a>
3D Skin Comet Assay	Reconstructed 3D Human Skin Models	1.0, 10, and 100 μg/cm²	Negative	<a href="#">[12]</a>

#### Experimental Protocols for Genotoxicity Assays:

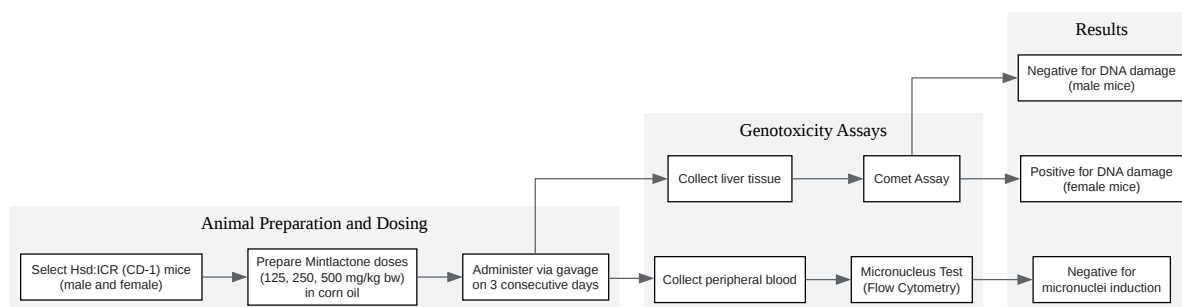
- **Bacterial Reverse Mutation (Ames) Test:** The assay was conducted according to OECD Test Guideline 471. *Salmonella typhimurium* strains TA98, TA100, TA1535, TA1537, and *Escherichia coli* strain WP2uvrA were used. The test substance was evaluated with and without a metabolic activation system (S9 mix). Tester strains were exposed to mintlactone via plate incorporation.[12]
- **In Vivo Micronucleus and Comet Assay:** The studies were performed in compliance with OECD Test Guidelines 474 and 489, respectively. Male and female Hsd:ICR (CD-1) mice were administered Mintlactone Sample 1 (96.90% purity) via gavage at dose levels of 125, 250, and 500 mg/kg bw on three consecutive days. Peripheral blood was collected for micronucleus detection using flow cytometry. For the comet assay, the liver was selected as the target organ.[12]

## Signaling Pathways and Mechanism of Action

Currently, there is a lack of publicly available scientific literature describing specific signaling pathways or molecular mechanisms of action for (-)-Mintlactone. While the structurally related monoterpene, menthol, is known to interact with TRP channels and voltage-gated ion channels, similar studies on (-)-Mintlactone have not been found.[3]

## Visualizations

As no specific signaling pathways for (-)-Mintlactone have been identified, the following diagram illustrates the experimental workflow for the in vivo genotoxicity assessment of Mintlactone.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (-)-Mintlactone | C<sub>10</sub>H<sub>14</sub>O<sub>2</sub> | CID 642875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (6R,7aR)-3,6-Dimethyl-5,6,7,7a-tetrahydrobenzofuran-2(4H)-one [webbook.nist.gov]
- 3. Cellular and Molecular Targets of Menthol Actions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. US6512126B2 - Process for preparing mint lactone - Google Patents [patents.google.com]
- 6. A synthesis of (-)-mintlactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Assessment of the genotoxic potential of mintlactone - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. "Assessment of the Genotoxic Potential of Mintlactone" by Yax Thakkar, Holger Moustakas et al. [touro scholar.touro.edu]
- 11. Assessment of the genotoxic potential of mintlactone [agris.fao.org]
- 12. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (-)-Mintlactone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245907#mintlactone-cas-number-68330-67-6]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)